

An In-depth Technical Guide on the Thermal Degradation Profile of Dodecaethylene glycol

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Compound of Interest

Compound Name: Dodecaethylene glycol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal degradation profile of **dodecaethylene glycol** (DEEG). Due to the limited availability of specific experimental data for **dodecaethylene glycol**, this guide synthesizes information from studies on polyethylene glycols (PEGs) of various molecular weights to project a representative thermal degradation profile for DEEG. The methodologies, data, and degradation pathways are based on established findings for closely related polyether glycols.

Introduction

Dodecaethylene glycol (DEEG), a monodisperse polyethylene glycol with the formula $\text{HO}(\text{CH}_2\text{CH}_2\text{O})_{12}\text{H}$, is utilized in various scientific and industrial applications, including as a linker in PROTACs and as a component in the formulation of surfactants and polymers.^[1] Its thermal stability is a critical parameter that influences its application in processes involving elevated temperatures, such as in drug delivery systems, polymer synthesis, and as a phase change material. Understanding the thermal degradation profile of DEEG is essential for ensuring its stability and predicting its behavior under thermal stress.

This guide details the experimental protocols for analyzing the thermal degradation of DEEG, presents a summary of expected quantitative data, and illustrates the proposed degradation pathways.

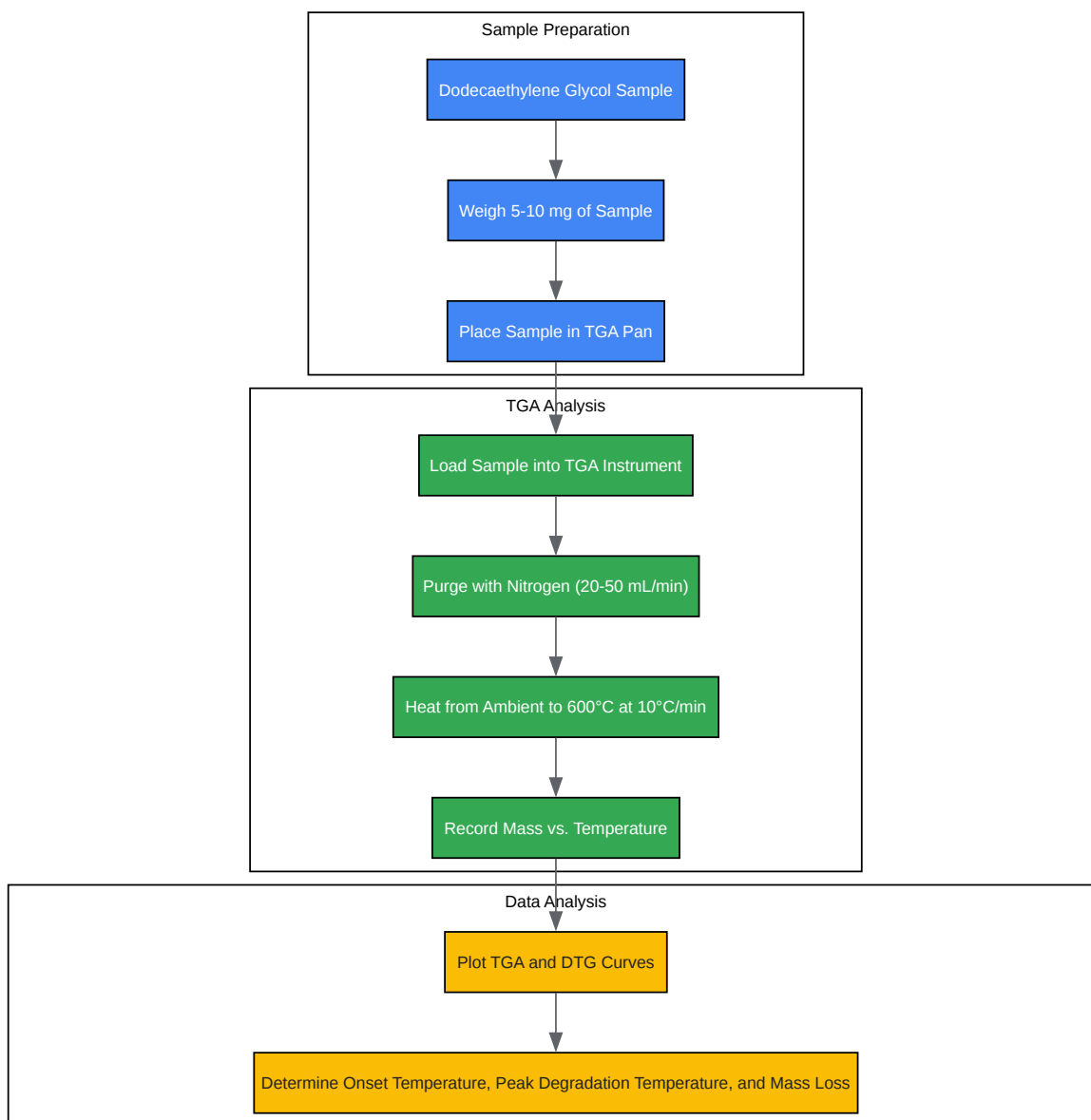
Experimental Protocols

The primary technique for evaluating the thermal stability of polymers like **dodecaethylene glycol** is thermogravimetric analysis (TGA).^[2]^[3] TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere.

Thermogravimetric Analysis (TGA) Protocol

- **Instrumentation:** A thermogravimetric analyzer equipped with a high-precision balance, a furnace capable of reaching at least 800°C, and a system for controlled gas flow is required.^[3]
- **Sample Preparation:** A small sample of **dodecaethylene glycol** (typically 5-10 mg) is accurately weighed and placed in an inert sample pan, commonly made of alumina or platinum.
- **Experimental Conditions:**
 - **Purge Gas:** High-purity nitrogen is used as the purge gas at a constant flow rate (e.g., 20-50 mL/min) to maintain an inert atmosphere and remove any gaseous degradation products.^[4]
 - **Temperature Program:** The sample is heated from ambient temperature to a final temperature of approximately 600°C. A linear heating rate, typically 10°C/min, is employed.^[4]
 - **Data Collection:** The mass of the sample is continuously recorded as a function of temperature.

The experimental workflow for thermogravimetric analysis is depicted in the following diagram:



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Caption: Experimental workflow for Thermogravimetric Analysis (TGA) of **dodecaethylene glycol**.

Quantitative Data Summary

The following tables summarize the expected physical properties and thermal degradation data for **dodecaethylene glycol**, based on its chemical structure and data from related polyethylene glycols.

Table 1: Physical Properties of **Dodecaethylene Glycol**

Property	Value	Reference
Molecular Formula	C ₂₄ H ₅₀ O ₁₃	[5]
Molecular Weight	546.65 g/mol	[5][6]
Melting Point	38 °C	[5]
Boiling Point	325 °C at 5 mmHg	[5]

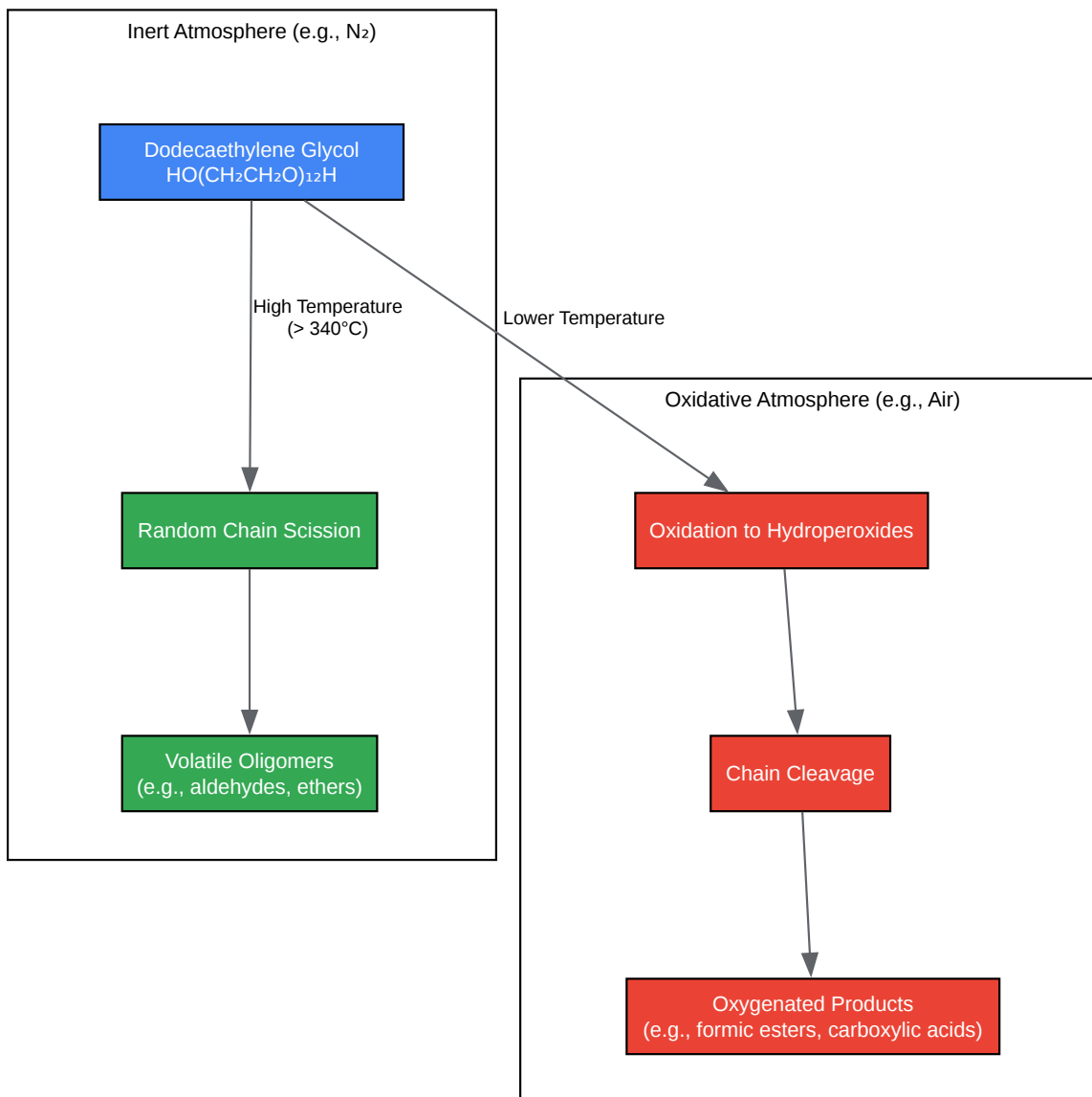
Table 2: Representative Thermal Degradation Data for **Dodecaethylene Glycol** (from TGA in Nitrogen)

Parameter	Expected Value Range	Description
Onset Decomposition Temperature (T _{onset})	340 - 360 °C	The temperature at which significant mass loss begins. For high molecular weight PEG, decomposition starts at 340°C.[4]
Peak Degradation Temperature (T _{peak})	390 - 410 °C	The temperature at which the maximum rate of mass loss occurs. A study on PEG showed maximal degradation at 410°C in a nitrogen atmosphere.[7]
Final Decomposition Temperature (T _{final})	415 - 450 °C	The temperature at which the degradation process is essentially complete. For high molecular weight PEG, decomposition ends around 415°C.[4]
Residual Mass at 600 °C	< 5%	The percentage of the initial mass remaining at the end of the experiment.

Thermal Degradation Pathways

The thermal degradation of polyethylene glycols in an inert atmosphere is generally understood to proceed via a random chain scission mechanism.[8] In the presence of oxygen, thermo-oxidative degradation occurs, which can happen at lower temperatures and involves the formation of hydroperoxides and subsequent chain cleavage.[8][9]

The proposed thermal degradation pathway for **dodecaethylene glycol** is illustrated below:



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Caption: Proposed thermal degradation pathways for **dodecaethylene glycol**.

Conclusion

Dodecaethylene glycol is expected to exhibit good thermal stability in an inert atmosphere, with degradation commencing at temperatures above 340°C. The primary degradation mechanism is anticipated to be random chain scission, leading to the formation of smaller, volatile compounds. In the presence of oxygen, DEEG is susceptible to thermo-oxidative degradation at lower temperatures, resulting in the formation of oxygenated products. The provided experimental protocol for thermogravimetric analysis offers a robust method for empirically determining the specific thermal degradation profile of **dodecaethylene glycol**. This information is crucial for its effective and safe use in research, drug development, and various industrial applications.

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